

Technical Guide: Determination of Benzyl 7-oxoazepane-2-carboxylate Molecular Weight

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Compound of Interest

Compound Name: *Benzyl 7-oxoazepane-2-carboxylate*

Cat. No.: *B1383342*

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This document provides a detailed analysis of the molecular weight of **Benzyl 7-oxoazepane-2-carboxylate**, a compound of interest in pharmaceutical research and drug development. The determination of molecular weight is a foundational step in chemical characterization, influencing everything from reaction stoichiometry to pharmacological activity.

Molecular Identity and Formula

Benzyl 7-oxoazepane-2-carboxylate is an organic compound featuring an azepane ring system. Based on its isomeric form, benzyl 3-oxoazepane-1-carboxylate, the molecular formula for this compound is established as $C_{14}H_{17}NO_3$.^[1] This formula is the basis for the theoretical calculation of its molecular weight.

Methodology for Molecular Weight Calculation

The molecular weight (MW) of a compound is the sum of the atomic weights of its constituent atoms. The calculation protocol involves identifying each element in the molecular formula, determining the number of atoms for each element, and multiplying by the element's standard atomic weight.

Protocol:

- Identify Constituent Elements: The molecular formula $C_{14}H_{17}NO_3$ contains Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O).

- Determine Atom Count: The subscripts in the formula indicate the number of atoms for each element:
 - Carbon (C): 14
 - Hydrogen (H): 17
 - Nitrogen (N): 1
 - Oxygen (O): 3
- Obtain Standard Atomic Weights: The standard atomic weights from the IUPAC are used for the calculation:
 - C: 12.011 u
 - H: 1.008 u
 - N: 14.007 u
 - O: 15.999 u
- Calculate Total Mass for Each Element: The number of atoms of each element is multiplied by its atomic weight.
- Summation: The total masses of all constituent elements are summed to yield the final molecular weight of the compound.

Data Presentation

The calculated molecular weight of **Benzyl 7-oxoazepane-2-carboxylate** is 247.28 g/mol .[\[2\]](#)

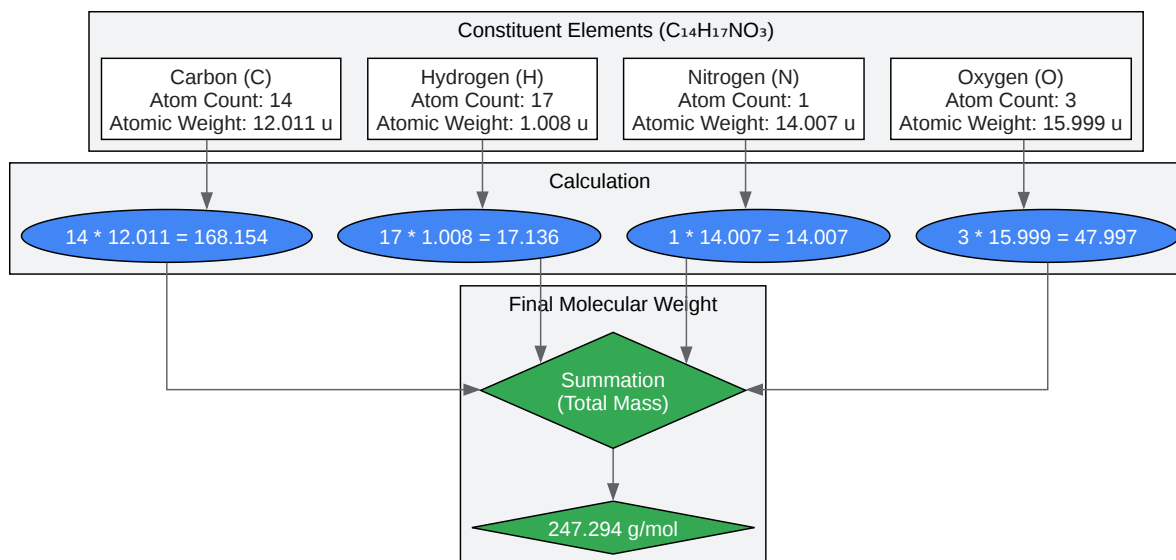
The detailed breakdown of this calculation is presented in the table below.

Element	Symbol	Atom Count	Atomic Weight (u)	Total Mass Contribution (u)
Carbon	C	14	12.011	168.154
Hydrogen	H	17	1.008	17.136
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	247.294			

Note: The final calculated value of 247.294 g/mol is consistent with the commonly cited value of 247.28 g/mol , with minor differences arising from the precision of atomic weights used.[2]

Visualization of Calculation Workflow

The logical relationship for the molecular weight calculation is illustrated in the following diagram. It shows how the elemental components and their respective atomic counts and weights contribute to the final molecular weight.



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Molecular Weight Calculation Workflow

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References

- 1. Benzyl 3-oxoazepane-1-carboxylate | CymitQuimica [cymitquimica.com]
- 2. bio-fount.com [bio-fount.com]

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